

Einecs 255-399-6 coordination chemistry fundamentals

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Compound of Interest

Compound Name: *Einecs 255-399-6*

Cat. No.: *B15178931*

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An In-depth Technical Guide on the Coordination Chemistry of **Einecs 255-399-6**

Introduction

Einecs 255-399-6 is formally identified as diaquabis(saccharinato)cobalt(II), a coordination complex of cobalt. This document provides a detailed overview of its fundamental coordination chemistry, synthesis, and characterization. The content is tailored for researchers, scientists, and professionals in drug development who may have an interest in metal-containing compounds.

Coordination Chemistry and Structure

The central atom in this complex is a cobalt(II) ion. It is coordinated with two saccharinato ligands and two water molecules. The saccharinato ligand is anionic and can coordinate to the metal ion in several ways, but in this complex, it typically acts as a monodentate ligand, coordinating through the nitrogen atom of the saccharin ring. The two water molecules also act as ligands, coordinating to the cobalt ion through their oxygen atoms. The resulting geometry around the cobalt center is generally octahedral.

Synthesis

A common method for the synthesis of diaquabis(saccharinato)cobalt(II) involves the reaction of a soluble cobalt(II) salt, such as cobalt(II) carbonate or cobalt(II) sulfate, with sodium

saccharin in an aqueous solution. The product, being less soluble, precipitates out and can be collected by filtration.

Experimental Protocol: Synthesis

A detailed experimental protocol for the synthesis of diaquabis(saccharinato)cobalt(II) is as follows:

- Preparation of Reactants:
 - Dissolve 2.0 g of sodium saccharin in 50 mL of distilled water in a 100 mL beaker.
 - In a separate beaker, prepare a solution of 1.2 g of cobalt(II) carbonate in 20 mL of distilled water.
- Reaction:
 - Slowly add the cobalt(II) carbonate solution to the sodium saccharin solution while stirring continuously.
 - A pink precipitate of diaquabis(saccharinato)cobalt(II) will form.
 - Continue stirring the mixture at room temperature for 1 hour to ensure the completion of the reaction.
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate with three 10 mL portions of cold distilled water to remove any unreacted starting materials and soluble byproducts.
 - Subsequently, wash the product with a small amount of ethanol.
 - Dry the final product in a desiccator over anhydrous calcium chloride to a constant weight.

Physicochemical Characterization

The structure and properties of diaquabis(saccharinato)cobalt(II) are typically confirmed through various analytical techniques, including infrared (IR) spectroscopy, thermal analysis (TGA/DSC), and single-crystal X-ray diffraction.

Infrared Spectroscopy

The IR spectrum of diaquabis(saccharinato)cobalt(II) provides key information about the coordination of the saccharinato and water ligands.

Functional Group	Vibrational Mode	Wavenumber (cm ⁻¹) range
O-H (coordinated water)	Stretching	3500 - 3200
C=O (carbonyl)	Stretching	~1645
C-N (ring)	Stretching	~1335
SO ₂ (sulfonyl)	Asymmetric Stretching	~1255
SO ₂ (sulfonyl)	Symmetric Stretching	~1150

Thermal Analysis

Thermogravimetric analysis (TGA) reveals the thermal stability of the complex and the loss of coordinated water molecules upon heating.

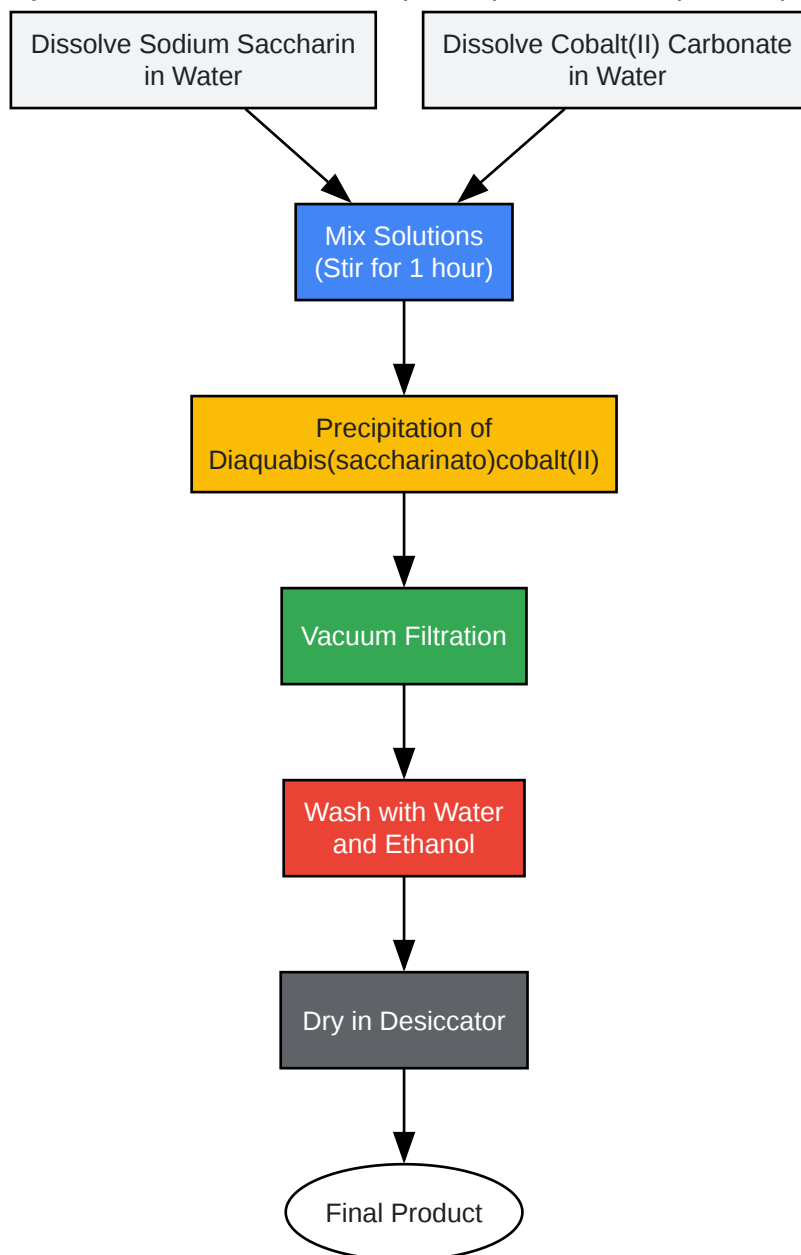
Decomposition Step	Temperature Range (°C)	Mass Loss (%)	Lost Species
1	150 - 250	~7.8	2 H ₂ O
2	> 300	-	Decomposition of saccharinato ligand

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of diaquabis(saccharinato)cobalt(II).

Synthesis Workflow for Diaquabis(saccharinato)cobalt(II)



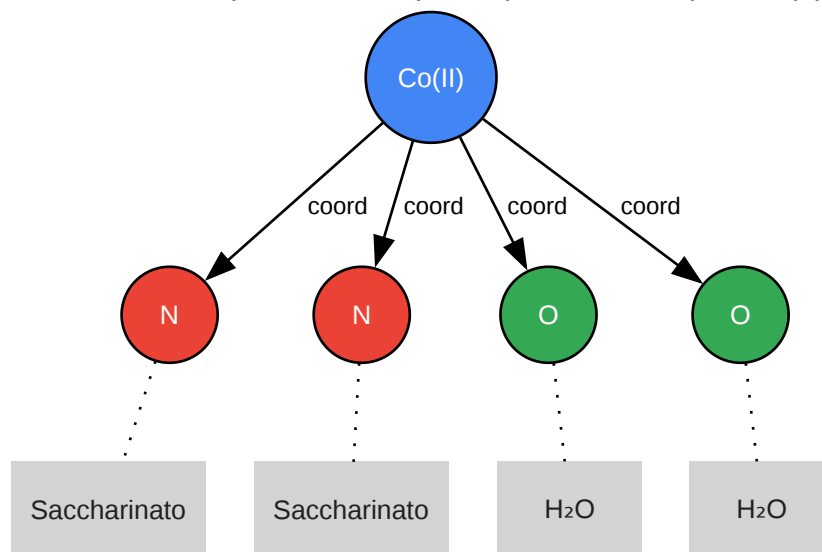
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Caption: A flowchart illustrating the key steps in the synthesis of diaquabis(saccharinato)cobalt(II).

Coordination Sphere

This diagram shows the coordination of the ligands around the central cobalt(II) ion.

Coordination Sphere of Diaquabis(saccharinato)cobalt(II)



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Caption: A simplified diagram of the coordination environment around the central cobalt(II) ion.

Potential Applications in Drug Development

While this guide focuses on the fundamental coordination chemistry, it is worth noting that cobalt complexes are being investigated for various biomedical applications. The biological activity of such complexes is often related to the nature of the ligands and the central metal ion. The saccharinato ligand, being a derivative of saccharin, may impart specific biological properties to the complex. Further research is required to fully elucidate the potential of diaquabis(saccharinato)cobalt(II) in drug development, including its interaction with biological macromolecules and its potential signaling pathways.

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